

# Application of Didecyldimethylammonium Chloride (DDAC) as a Biocide in Wood Preservation Research

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Compound of Interest		
Compound Name:	Didecyldimethylammonium Chloride	
Cat. No.:	B116867	Get Quote

#### **Application Notes**

**Didecyldimethylammonium chloride** (DDAC) is a quaternary ammonium compound widely utilized as a biocide in wood preservation. It is effective against a broad spectrum of wood-degrading organisms, including fungi and insects. DDAC is frequently used in formulations such as Alkaline Copper Quaternary (ACQ) and in combination with other biocides like Disodium Octaborate Tetrahydrate (DOT) to enhance efficacy and penetration into the wood matrix.[1][2][3]

As a wood preservative, DDAC's primary mechanism of action involves the disruption of cell membranes of decay organisms, leading to the leakage of essential cell constituents.[4] However, research also indicates that DDAC can act as a photosensitizer, which may accelerate wood weathering through enhanced photodegradation, particularly delignification.[5] This is a critical consideration for wood treated with DDAC that will be exposed to sunlight.

DDAC is applied to wood through various methods, including pressure treatment, immersion, and dipping, to achieve adequate retention levels for protection in different service conditions. [1][6] Its efficacy is dependent on the concentration, retention in the wood, and the specific fungal or insect species being targeted. While effective against many decay fungi, some molds have shown tolerance and the ability to degrade DDAC, which can reduce its long-term performance in certain environments.[7][8]



### **Quantitative Data Summary**

The following tables summarize key quantitative data from research on the efficacy and application of DDAC in wood preservation.

Table 1: Preservative Retention of ACQ-D (containing DDAC) in Poplar Wood

Treatment Method	Preservative Concentration (wt. %)	Preservative Retention Before Leaching ( kg/m ³)	Preservative Retention After Leaching ( kg/m ³)
Pressure Treatment	1.5	4.89	3.07
Immersion	1.5	3.85	3.11
Injection	1.5	3.78	3.16

Source: Adapted from wood research on ACQ-D leachability.[1]

Table 2: Efficacy of DDAC against Various Fungi in Laboratory Tests

Fungus Species	Test Method	DDAC Concentration	Efficacy/Result
Stachybotrys chartarum	Wood block test	1.0%	Controlled growth
Aspergillus niger	Wood block test	1.0%	Not as effective
Cladosporium cladosporioides	Wood block test	1.0%	Not as effective
Penicillium brevicompactum	Wood block test	1.0%	Not as effective
Postia placenta	Agar plate study	20 ppm	47.5% growth
Brown rot fungi	Agar plate study	>300 ppm	MIC value
White rot fungi	Agar plate study	100 to >300 ppm	MIC value



Source: Adapted from studies on the efficacy of various fungicides.[9][10]

Table 3: Field Test Performance of Borate-Treated Wood with DDAC against Termites

Wood Treatment	Test Location	Evaluation Period	Termite Attack Rating
2% Borate shell with DDAC	Japan	10 years	Two samples moderately or severely attacked
2% Borate shell with DDAC	Hawaii	10 years	No significant difference from other borate treatments

Source: Adapted from field testing of wood preservatives against subterranean termites.[2][11]

#### **Experimental Protocols**

## Protocol 1: Agar-Plate Test for Determining Minimum Inhibitory Concentration (MIC)

This protocol is used to assess the fungitoxicity of DDAC by measuring its effect on the mycelial growth of wood decay fungi on a nutrient agar medium.

- 1. Media Preparation: a. Prepare a suitable nutrient medium such as malt extract agar (MEA).
- b. Autoclave the medium to sterilize it. c. Cool the agar to approximately 50°C. d. Add the desired concentrations of DDAC (e.g., expressed as parts per million, ppm) to the molten agar and mix thoroughly.[12] e. Pour the DDAC-amended agar into sterile Petri dishes and allow them to solidify.
- 2. Inoculation: a. Obtain pure cultures of the test fungi (e.g., Trametes versicolor, Gloeophyllum trabeum, Postia placenta). b. Cut a small plug of mycelium from the edge of an actively growing culture. c. Place the mycelial plug in the center of the DDAC-amended agar plates.[12] d. Prepare control plates with no DDAC.



- 3. Incubation: a. Incubate the plates at a suitable temperature for fungal growth (e.g., 26°C) for a period of 3 to 14 days.[12]
- 4. Data Collection and Analysis: a. Measure the diameter of the fungal colony at regular intervals. b. The Minimum Inhibitory Concentration (MIC) is the lowest concentration of DDAC that completely inhibits fungal growth.[12]

# Protocol 2: Soil-Block Test for Evaluating Wood Preservative Efficacy

This protocol determines the effectiveness of DDAC in preventing wood decay by fungi in a controlled laboratory setting that simulates soil contact.

- 1. Wood Block Preparation: a. Prepare small blocks of a susceptible wood species (e.g., Southern yellow pine, aspen) with dimensions such as 19 x 19 x 19 mm. b. Determine the initial oven-dry weight of each block.
- 2. Preservative Treatment: a. Treat the wood blocks with different concentrations of DDAC solution using a vacuum impregnation method to ensure complete penetration. b. After treatment, allow the blocks to air-dry and then perform a final oven-drying to determine the preservative retention.
- 3. Soil Jar Preparation: a. Place a layer of moist, sterile soil in culture bottles or jars. b. Place a feeder strip of untreated wood on the soil surface. c. Inoculate the feeder strip with the desired wood decay fungus. d. Allow the fungus to colonize the feeder strip.
- 4. Exposure: a. Once the feeder strip is fully colonized, place the DDAC-treated wood blocks on the surface of the feeder strip. b. Incubate the jars at optimal conditions for fungal growth for a specified period (e.g., 8-12 weeks).[13]
- 5. Evaluation: a. At the end of the incubation period, remove the wood blocks and carefully clean off any surface mycelium. b. Determine the final oven-dry weight of the blocks. c. Calculate the percentage of weight loss for each block. A lower weight loss indicates higher efficacy of the preservative.

#### **Protocol 3: Leaching Test**



This protocol is designed to assess the permanence of the DDAC preservative in the wood when exposed to wetting.

- 1. Sample Preparation: a. Use wood samples treated with a known retention of DDAC, typically cut to a specific size (e.g.,  $20 \times 20 \times 20 \text{ mm}$ ).[1]
- 2. Leaching Procedure: a. Immerse the treated wood samples in a specified volume of distilled water. b. Periodically, replace the water with fresh distilled water over a set duration (e.g., several days or weeks). c. The leaching schedule and water replacement frequency can be adapted from standardized methods.
- 3. Analysis: a. After the leaching period, oven-dry the wood samples. b. Determine the final preservative retention in the wood through chemical analysis (e.g., HPLC).[6] c. The difference between the initial and final retention indicates the amount of preservative leached from the wood.

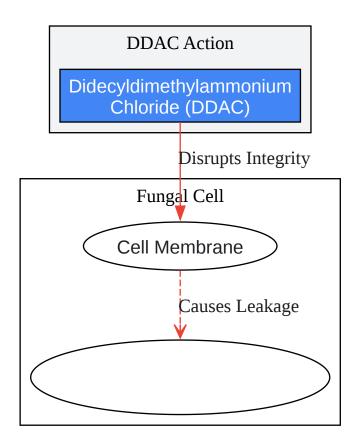
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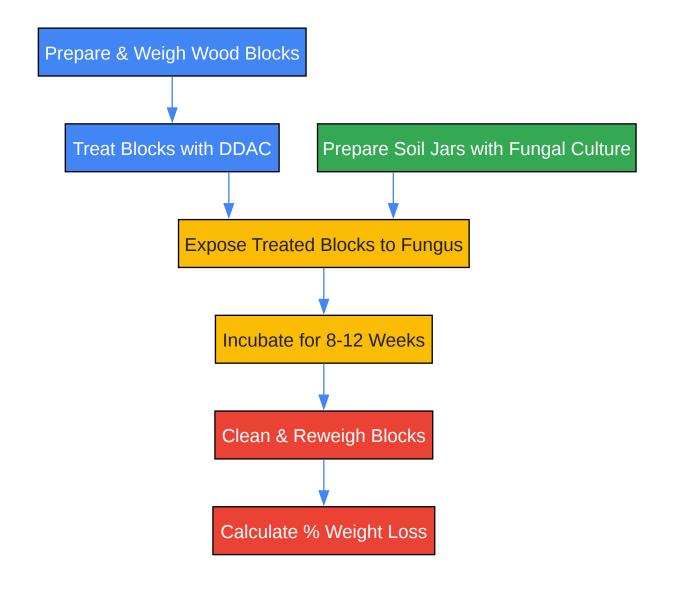
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Caption: Workflow for the Agar-Plate Test to determine the Minimum Inhibitory Concentration (MIC) of DDAC.









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